

An In-depth Technical Guide to Benzoxazolinate: Chemical Structure, Properties, and Biosynthesis

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Compound of Interest

Compound Name: *Benzoxazolinate*

Cat. No.: *B034429*

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Abstract

Benzoxazolinate, a rare and biologically significant heterocyclic moiety, is a key component of several potent natural products, including the antitumor antibiotic C-1027. Its unique structure enables interaction with crucial biomolecules like proteins and DNA, making it a molecule of high interest in drug discovery and development. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and the intricate biosynthetic pathway of **Benzoxazolinate**. Detailed experimental protocols for its characterization, based on available literature, are also presented.

Chemical Structure and Identification

The seminal discovery and characterization of **Benzoxazolinate**-containing natural products have led to the precise elucidation of its chemical identity.

Systematic Name and Formula

The formal IUPAC name for the core **Benzoxazolinate** structure is 3,4-Dihydro-7-methoxy-2-methylene-3-oxo-2H-1,4-benzoxazine-5-carboxylic acid.

Molecular Formula: $C_{11}H_9NO_5$

Canonical SMILES: COC1=CC2=C(C=C1C(=O)O)N(C(=O)C(=C)O2)

2D Chemical Structure

Figure 1: 2D Chemical Structure of **Benzoxazolate**.

Physicochemical Properties

While specific experimental data for isolated **Benzoxazolate** is not extensively reported due to its primary occurrence within larger natural products, the following table summarizes key computed and known properties.

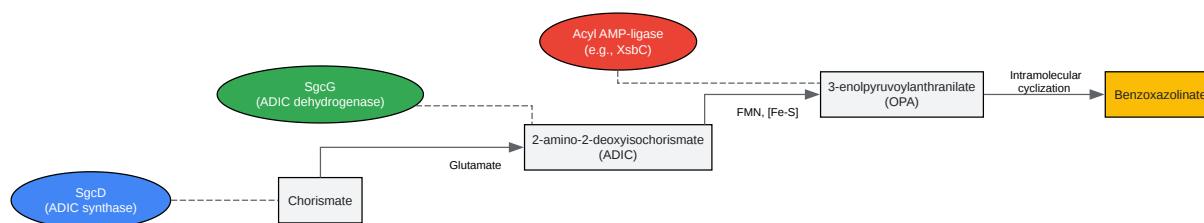
Property	Value	Source
Molecular Weight	235.19 g/mol	KEGG COMPOUND: C11468[1]
Exact Mass	235.0481 g/mol	KEGG COMPOUND: C11468[1]
Boiling Point (Predicted)	279.8 ± 23.0 °C	ChemicalBook
Density (Predicted)	1.30 ± 0.1 g/cm ³	ChemicalBook
Solubility	Data not readily available. Expected to have limited solubility in water and better solubility in organic solvents like DMSO and methanol.	-
Melting Point	Data not readily available for the isolated compound.	-

Biosynthesis of Benzoxazolate

The biosynthesis of **Benzoxazolate** is a fascinating pathway that originates from the primary metabolite, chorismate. It involves a series of enzymatic transformations to construct the characteristic bicyclic ring system.

Biosynthetic Pathway

The biosynthesis of the **Benzoxazolinolate** moiety has been elucidated through studies of the C-1027 gene cluster in *Streptomyces globisporus* and the benzobactin gene cluster in various bacteria.[2][3] The pathway initiates from chorismate, a key branch-point intermediate in the shikimate pathway.



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